

Technical Guide: Literature Review of 2-Phenoxy Substituted Indole Derivatives

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Compound of Interest

Compound Name: 1-methyl-2-phenoxy-1H-indole-3-carbaldehyde

CAS No.: 338416-80-1

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Part 1: Executive Summary & Structural Classification

2-Phenoxy substituted indoles represent a specialized class of nitrogen heterocycles where the indole core is functionalized at the C2 position with a phenoxy group (Indole-O-Ph) or a phenoxy-containing moiety. In medicinal chemistry, this scaffold is critical for two distinct reasons:

- The "Lactim Ether" Challenge (Direct 2-Phenoxy): A direct oxygen linkage at C2 (2-phenoxyindole) creates an isourea-like electronic environment. These compounds are tautomerically related to oxindoles (indolin-2-ones). While synthetically challenging due to hydrolysis susceptibility, stable derivatives serve as potent HIV-1 Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs).
- The "2-Aryl" Scaffold (2-Phenoxyphenyl): Derivatives where the phenoxy group is attached via a phenyl ring at C2 (e.g., 2-(4-phenoxyphenyl)indole) are privileged structures in oncology, acting as Tubulin Polymerization Inhibitors and COX-2 Inhibitors.

This guide reviews the synthesis, stability, and pharmacology of both subclasses, with a focus on their application in drug discovery.

Part 2: Synthetic Architectures & Methodologies

Synthesis of Direct 2-Phenoxyindoles (C–O Bond Formation)

Constructing the C2–O bond is difficult because the indole C2 position is not naturally electrophilic. Standard nucleophilic aromatic substitution (

) requires activation of the indole core.

Protocol A: Copper-Catalyzed C–O Coupling (Ullmann-Type)

This method utilizes copper catalysis to couple 2-haloindoles with phenols. It is preferred over palladium catalysis for forming C–O bonds on electron-rich heterocycles.

- Precursor: 2-Chloroindole or 2-Bromoindole (often stabilized with N-protection).
- Reagents: Phenol (ArOH), CuI (10 mol%), Ligand (e.g., L-proline or dimethylglycine), Base (Cs_2CO_3).
- Conditions: DMF or DMSO, 90–110°C, Inert Atmosphere ().
- Mechanism: Oxidative addition of Cu(I) to the 2-haloindole, followed by ligand exchange with the phenoxide, and reductive elimination to form the C–O bond.

Protocol B: Displacement of 2-Fluoroindoles ($\text{S}_{\text{N}}\text{Ar}$)

For highly electron-deficient indoles (e.g., those with 3-sulfonyl or 3-cyano groups), the C2 position becomes sufficiently electrophilic for direct displacement.

- Reaction: 2-Fluoro-3-(phenylsulfonyl)-1H-indole + Sodium Phenoxide
2-Phenoxy-3-(phenylsulfonyl)-1H-indole.

- Significance: This specific pathway yields the Indolyl Aryl Sulfone (IAS) class of HIV inhibitors.

Synthesis of 2-(Phenoxyphenyl)indoles (C–C Bond Formation)

These are synthesized via robust Palladium-catalyzed cross-coupling, offering high yields and stability.

Protocol C: Suzuki-Miyaura Cross-Coupling

- Coupling Partners: N-protected Indole-2-boronic acid + 4-Phenoxyiodobenzene.

- Catalyst:

or

.

- Base/Solvent:

/ Dioxane:Water (4:1).

- Yield: Typically >85%.^{[1][2]}

Part 3: Pharmacological Profiles & Mechanism of Action

HIV-1 Reverse Transcriptase Inhibition (NNRTIs)

Target: HIV-1 Reverse Transcriptase (RT) Allosteric Pocket. Molecule Class: 2-Phenoxy-3-sulfonylindoles (Indolyl Aryl Sulfones).

- Mechanism: These compounds bind to the NNRTI binding pocket (NNIBP), a hydrophobic site adjacent to the catalytic triad. The 2-phenoxy group acts as a "wing" that interacts with the aromatic residues (Tyr181, Tyr188, Trp229) via

-

stacking.

- Key Insight: The 2-phenoxy substituent provides steric bulk that locks the enzyme in an inactive conformation ("butterfly" binding mode).
- Data Point: Analogs with a 2-phenoxy group often show values in the low nanomolar range (1–50 nM) against wild-type HIV-1.

Anticancer Activity: Tubulin Polymerization Inhibition

Target: Colchicine Binding Site on Tubulin. Molecule Class: 2-(4-Phenoxyphenyl)indoles.

- Mechanism: These derivatives mimic the structure of Combretastatin A-4. The indole core replaces one of the aryl rings, while the 2-phenoxyphenyl moiety extends into the hydrophobic pocket of α -tubulin.
- Biological Outcome: Binding prevents the polymerization of tubulin dimers into microtubules, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis.
- Potency:
 - IC50 (MCF-7 Breast Cancer): 10–500 nM.
 - Tubulin Inhibition: Complete inhibition of assembly at 10 μ M.

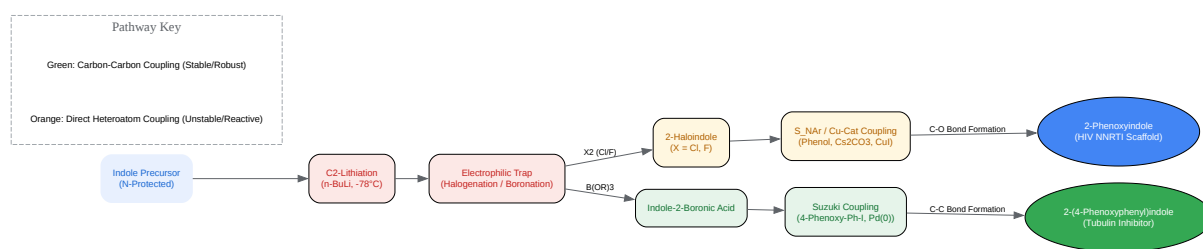
Anti-Inflammatory: COX-2 Inhibition

Target: Cyclooxygenase-2 (COX-2). Molecule Class: 2-Phenoxy-substituted Indomethacin analogs.

- Selectivity: The bulky phenoxy group fits into the larger side pocket of the COX-2 active site (which is absent in COX-1), conferring high selectivity and reducing gastric side effects associated with non-selective NSAIDs.

Part 4: Visualization of Pathways

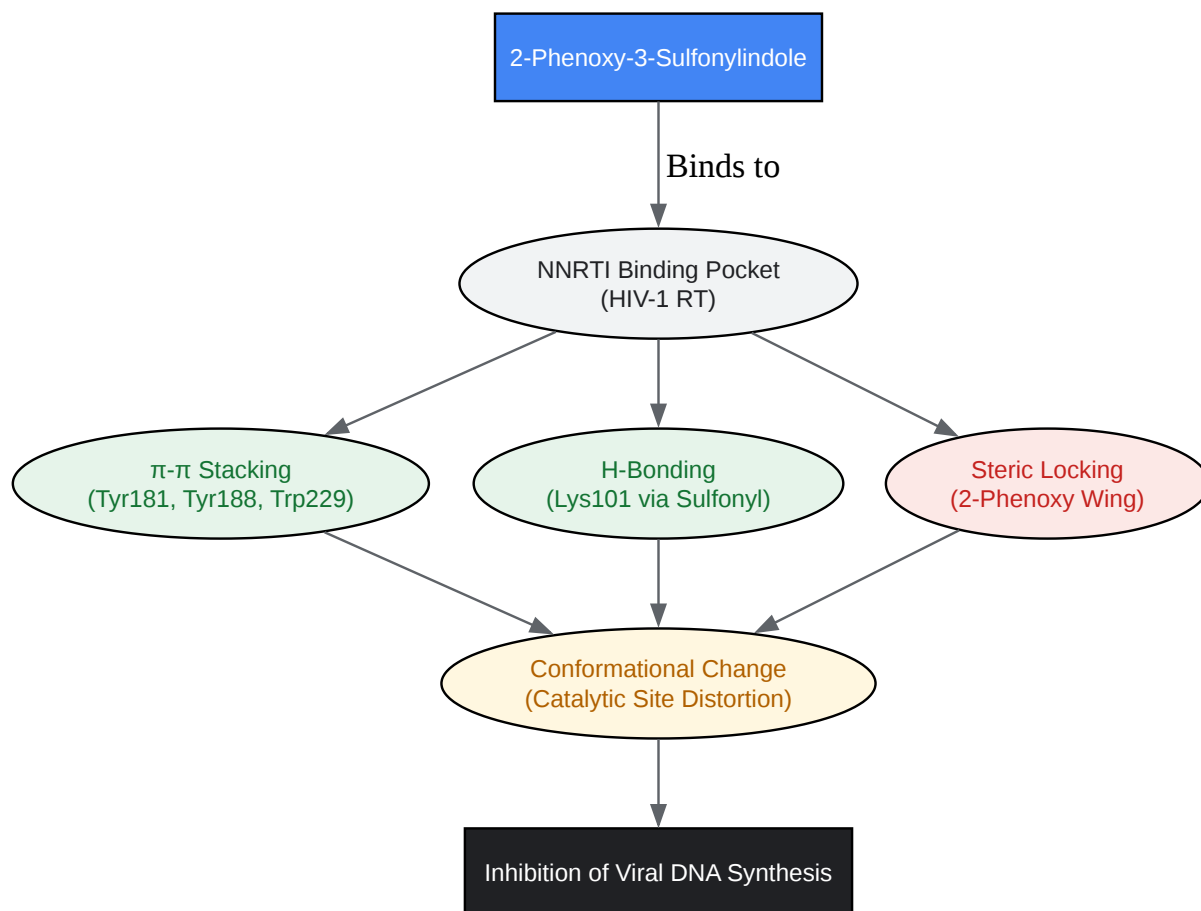
Synthetic Workflow (DOT Diagram)[3]



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Caption: Divergent synthetic pathways for 2-phenoxy vs. 2-(phenoxyphenyl) indoles. The C-O coupling (orange) requires activation, while C-C coupling (green) utilizes robust Suzuki chemistry.

Mechanism of Action: HIV-1 NNRTI Binding (DOT Diagram)



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Caption: Mechanistic cascade of 2-phenoxy-3-sulfonylindole inhibition. The 2-phenoxy group provides critical steric bulk ("wing") that locks the HIV-1 Reverse Transcriptase enzyme.

Part 5: Experimental Protocols

Protocol 1: Synthesis of 2-Phenoxy-3-(phenylsulfonyl)-1H-indole

Adapted for high-purity library generation.

- Starting Material: 2-Fluoro-3-(phenylsulfonyl)-1H-indole (1.0 equiv).
- Nucleophile Preparation: In a dry flask, dissolve Phenol (1.2 equiv) in anhydrous DMF (0.5 M). Add Sodium Hydride (60% dispersion, 1.5 equiv) at 0°C. Stir for 30 min to generate

sodium phenoxide.

- Displacement: Add the phenoxide solution dropwise to the indole solution at 0°C.
- Reaction: Warm to Room Temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup: Quench with saturated
. Extract with EtOAc (3x). Wash organics with water and brine. Dry over
.[\[3\]](#)
- Purification: Flash column chromatography (SiO₂).
 - Note: The 2-phenoxy product is sensitive to acid; avoid acidic workups or silica with high acidity (neutralize silica with 1%
if necessary).

Protocol 2: Tubulin Polymerization Assay

Self-validating assay to confirm mechanism of action.

- Preparation: Purified tubulin protein (>99%) is resuspended in PEM buffer (80 mM PIPES, 1 mM EGTA, 1 mM
, pH 6.9) containing 1 mM GTP.
- Baseline: Measure absorbance at 340 nm (
) for 10 min to establish a flat baseline (no spontaneous polymerization).
- Induction: Add test compound (e.g., 2-(4-phenoxyphenyl)indole) at 10
M. Add Paclitaxel (stabilizer control) and Colchicine (destabilizer control) in parallel wells.
- Measurement: Incubate at 37°C. Monitor
every 30 seconds for 60 minutes.

- Validation:
 - Control: Vehicle (DMSO) should show a sigmoidal increase in (polymerization).
 - Hit: 2-Phenoxy derivatives should maintain a flat line (similar to Colchicine), indicating inhibition of assembly.

Part 6: Quantitative Data Summary

Table 1: Comparative Activity of 2-Substituted Indoles

Compound Class	2-Substituent	Target	Activity (/)	Key Mechanism
Indolyl Aryl Sulfone	2-Phenoxy	HIV-1 RT	5 – 50 nM	Allosteric pocket locking
Indolyl Aryl Sulfone	2-Methyl	HIV-1 RT	100 – 500 nM	Weaker steric fit
2-Aryl Indole	2-(4-Phenoxyphenyl)	Tubulin	20 – 100 nM	Colchicine site binding
2-Aryl Indole	2-Phenyl	Tubulin	500 – 2000 nM	Moderate binding
Indomethacin Analog	2-(4-Phenoxyphenyl)	COX-2	0.05 M	Selective side-pocket entry

Part 7: References

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